

Overcoming solubility issues with 5-Benzylamino-1-pentanol in reactions

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Compound of Interest

Compound Name: 5-Benzylamino-1-pentanol

Cat. No.: B182403

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This guide provides troubleshooting and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome solubility challenges when working with **5-Benzylamino-1-pentanol** in chemical reactions.

Physical and Chemical Properties

Understanding the fundamental properties of **5-Benzylamino-1-pentanol** is the first step in troubleshooting its solubility. The compound is a colorless to light yellow liquid at room temperature.^[1] Its structure contains a polar alcohol group (-OH), a secondary amine (-NH-), and a non-polar benzyl group, giving it amphiphilic characteristics.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₉ NO	[1] [2] [3]
Molecular Weight	193.29 g/mol	[1] [3]
Appearance	Colorless to Light orange to Yellow clear liquid	[1]
Density	0.993 g/cm ³	[2]
Boiling Point	312.26 °C at 760 mmHg	[2]
Flash Point	100.75 °C	[2]
LogP (Octanol-Water Partition Coefficient)	2.33	[2]

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the recommended starting solvents for dissolving **5-Benzylamino-1-pentanol**?

Due to its structure featuring both polar (hydroxyl, amino) and non-polar (benzyl, pentyl chain) regions, **5-Benzylamino-1-pentanol** exhibits varied solubility. For initial trials, consider the following solvents:

- Polar Aprotic Solvents: N,N-Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Tetrahydrofuran (THF), and Acetonitrile (ACN) are often effective.
- Alcohols: Methanol, ethanol, and isopropanol are good choices due to their ability to hydrogen bond with the solute.
- Chlorinated Solvents: Dichloromethane (DCM) and chloroform can dissolve the compound, leveraging the non-polar benzyl group.
- Aqueous Solutions: Solubility in pure water is limited. However, adjusting the pH can significantly improve solubility (see Q3).

Q2: My compound is not dissolving or is forming an oil/second layer. What steps can I take?

If you encounter poor solubility, try these physical methods sequentially:

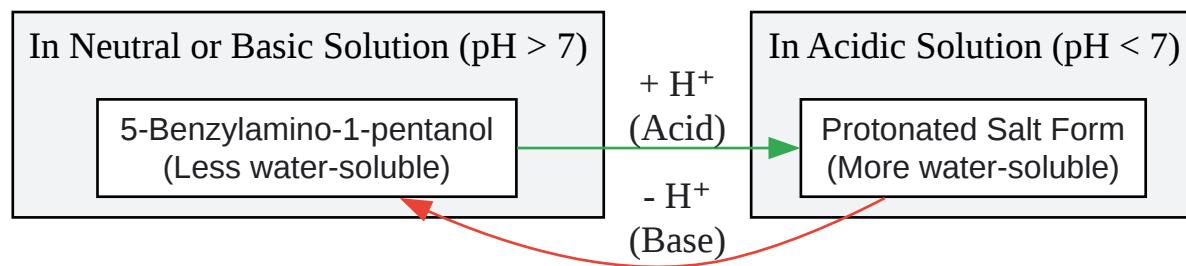
- Agitation/Vortexing: Ensure the mixture is being stirred vigorously.
- Sonication: Use an ultrasonic bath to break down solute agglomerates and enhance dissolution.
- Gentle Heating: Carefully warm the mixture. An increase in temperature often increases solubility.^[4] Monitor the temperature closely to avoid decomposition or unwanted side reactions. Always perform this in a well-ventilated fume hood.

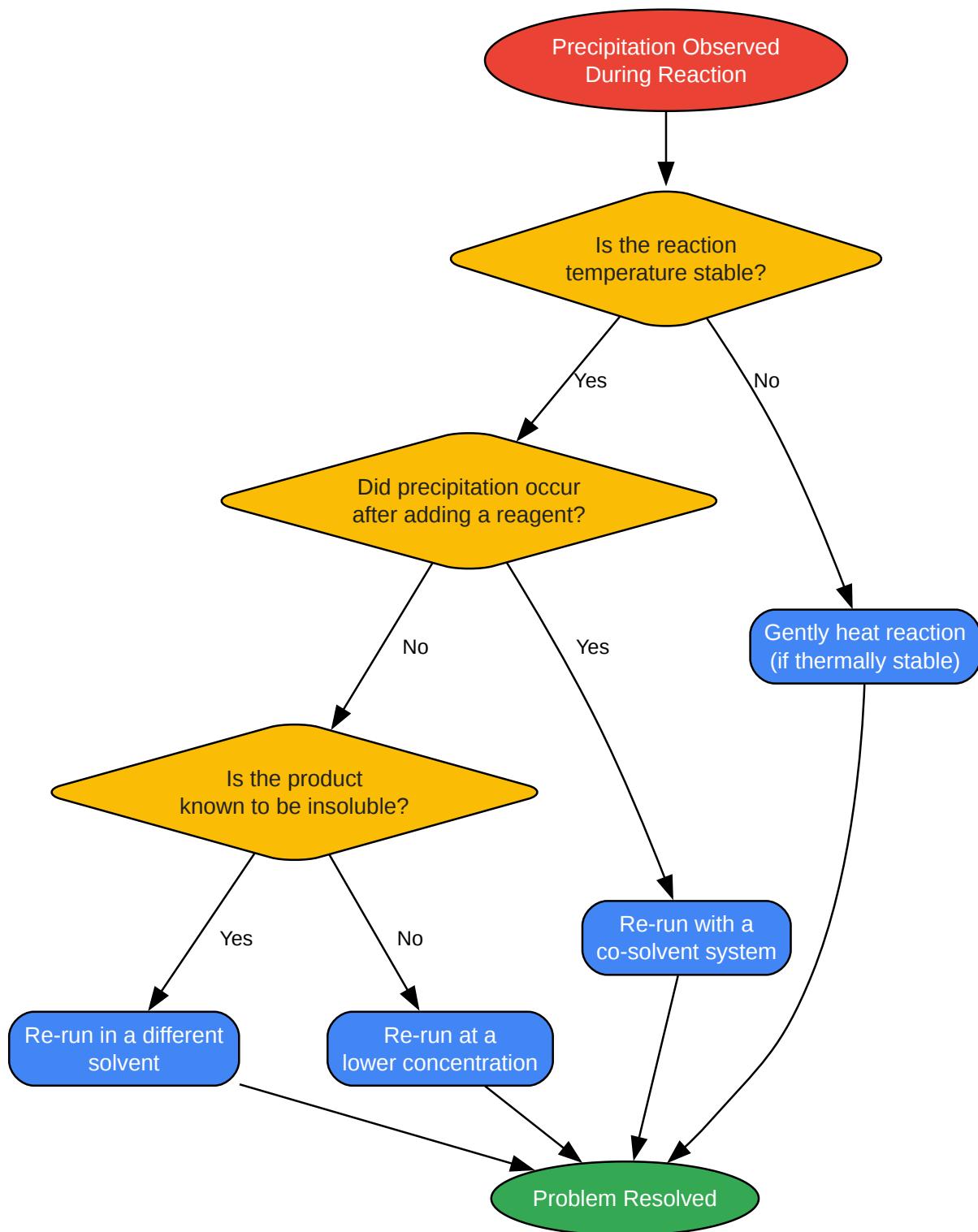
If these methods fail, a change in solvent or the use of a co-solvent system is likely necessary.

Q3: How does pH influence the solubility of **5-Benzylamino-1-pentanol** in aqueous or protic solvents?

The secondary amine group in **5-Benzylamino-1-pentanol** is basic and can be protonated under acidic conditions. This conversion to a cationic salt dramatically increases its solubility in polar, protic solvents like water or ethanol.^[5]

- To Increase Solubility: Add a small amount of a dilute acid (e.g., 0.1 M HCl). The resulting benzylaminium salt will be significantly more polar.
- Caution: Ensure that acidic conditions are compatible with your planned reaction chemistry and the stability of other reagents.



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